

A Comparative Guide to the Structure-Activity Relationship of Trimethyl-Dihydroquinolinones

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Compound of Interest

Compound Name: 4,4,6-Trimethyl-3,4-dihydroquinolin-2(1H)-one

CAS No.: 181122-00-9

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For Researchers, Scientists, and Drug Development Professionals

The trimethyl-dihydroquinolinone scaffold is a privileged structure in medicinal chemistry, demonstrating a wide range of biological activities. Understanding the structure-activity relationship (SAR) of this class of compounds is crucial for the rational design of novel therapeutics with enhanced potency and selectivity. This guide provides a comparative analysis of trimethyl-dihydroquinolinone derivatives, summarizing their biological activities, presenting key quantitative data, and detailing the experimental methodologies used for their evaluation.

Anticancer Activity

A significant body of research has focused on the anticancer properties of dihydroquinolinone derivatives. The substitution pattern on the quinolinone core and the nature of the substituents play a pivotal role in determining the cytotoxic efficacy and the underlying mechanism of action.

Compound	Substitution Pattern	Cell Line	IC50 (μM)	Reference
2-arylquinoline derivatives	C-6 substituted 2-phenylquinolines	PC3, HeLa	Good activity	[1]
Quinoline 13	2-(3,4-methylenedioxyphenyl)quinoline	HeLa	8.3	[1]
Tetrahydroquinoline 18	4-acetamido-2-methyl-THQ	HeLa	13.15	[1]
Quinoline 12	2-(3,4-methylenedioxyphenyl)quinoline	PC3	31.37	[1]
Quinoline 11	2-(3,4-methylenedioxyphenyl)quinoline	PC3	34.34	[1]
(2-oxo-4-phenyl-5,6,7,8-tetrahydroquinolin-8-yl) N-(3-fluorophenyl)carbamate (20d)	Tetrahydroquinoline derivative	HCT-116	Micromolar concentrations	[2][3]

Note: THQ stands for Tetrahydroquinoline.

- Aromatic vs. Saturated Ring: 2-arylquinoline derivatives generally exhibit better anticancer activity compared to their 2-acetamido-2-methyl-tetrahydroquinoline counterparts.[1]
- Lipophilicity: Increased lipophilicity in the 2-arylquinoline series, as indicated by higher cLogP values, correlates with better cytotoxic effects against HeLa and PC3 cells.[1]
- Substitution at C-6: Substitutions at the C-6 position of the 2-phenylquinoline core have shown significant activity against prostate (PC3) and cervical (HeLa) cancer cell lines.[1]

- **Urethane Moiety:** The presence of a urethane moiety, as seen in compound 20d, contributes to in vitro antiproliferative activity and suppression of colony formation in HCT-116 cells.[\[2\]](#)[\[3\]](#) This compound was also found to induce oxidative stress and autophagy through the PI3K/AKT/mTOR signaling pathway.[\[2\]](#)[\[3\]](#)

The cytotoxic effects of the synthesized quinoline derivatives were commonly evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

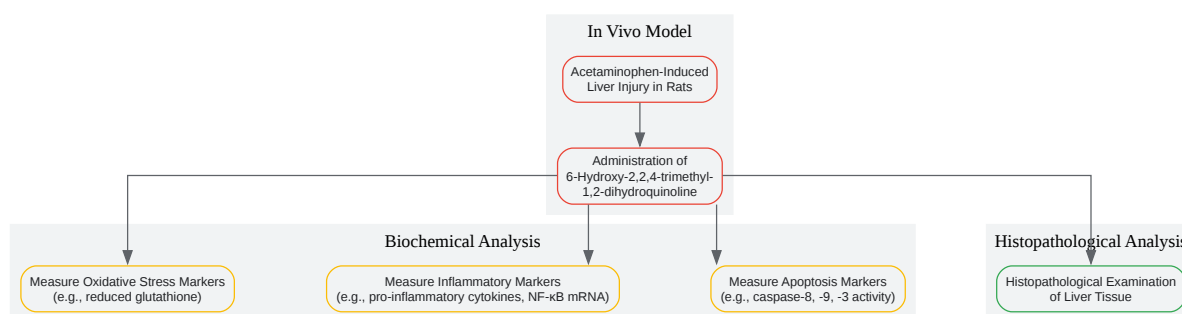
- **Cell Culture:** Human cancer cell lines (e.g., HCT-116, MCF-7, A-549, HeLa, PC3) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- **Cell Seeding:** Cells are seeded in 96-well plates at a specific density and allowed to adhere overnight.
- **Compound Treatment:** The cells are then treated with various concentrations of the test compounds for a specified period (e.g., 72 hours). Control cells are treated with the vehicle (e.g., 1% DMSO).
- **MTT Addition:** After the incubation period, MTT solution is added to each well, and the plates are incubated to allow the formation of formazan crystals by viable cells.
- **Formazan Solubilization:** The medium is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is measured at a specific wavelength using a microplate reader.
- **IC50 Determination:** The half-maximal inhibitory concentration (IC50) values are calculated from the dose-response curves.[\[2\]](#)

Anti-inflammatory and Antioxidant Activity

Certain trimethyl-dihydroquinolinone derivatives have demonstrated potent anti-inflammatory and antioxidant properties.

This compound has been shown to reduce oxidative stress and exhibit anti-inflammatory effects in a model of acetaminophen-induced liver injury in rats.[\[4\]](#)

- **Antioxidant Effect:** The compound reduces oxidative stress by acting as an antioxidant, which helps to normalize the function of the antioxidant system in the presence of toxins.[4]
- **Anti-inflammatory Effect:** It reduces the levels of pro-inflammatory cytokines and NF- κ B mRNA.[4] This leads to a decrease in the concentration of immunoglobulin G and alleviates inflammation.[4]
- **Apoptosis Inhibition:** The compound reduces the activity of caspase-8 and caspase-9, which are key enzymes in the ligand-induced and mitochondrial pathways of apoptosis, respectively. It also inhibits the effector caspase-3.[4]

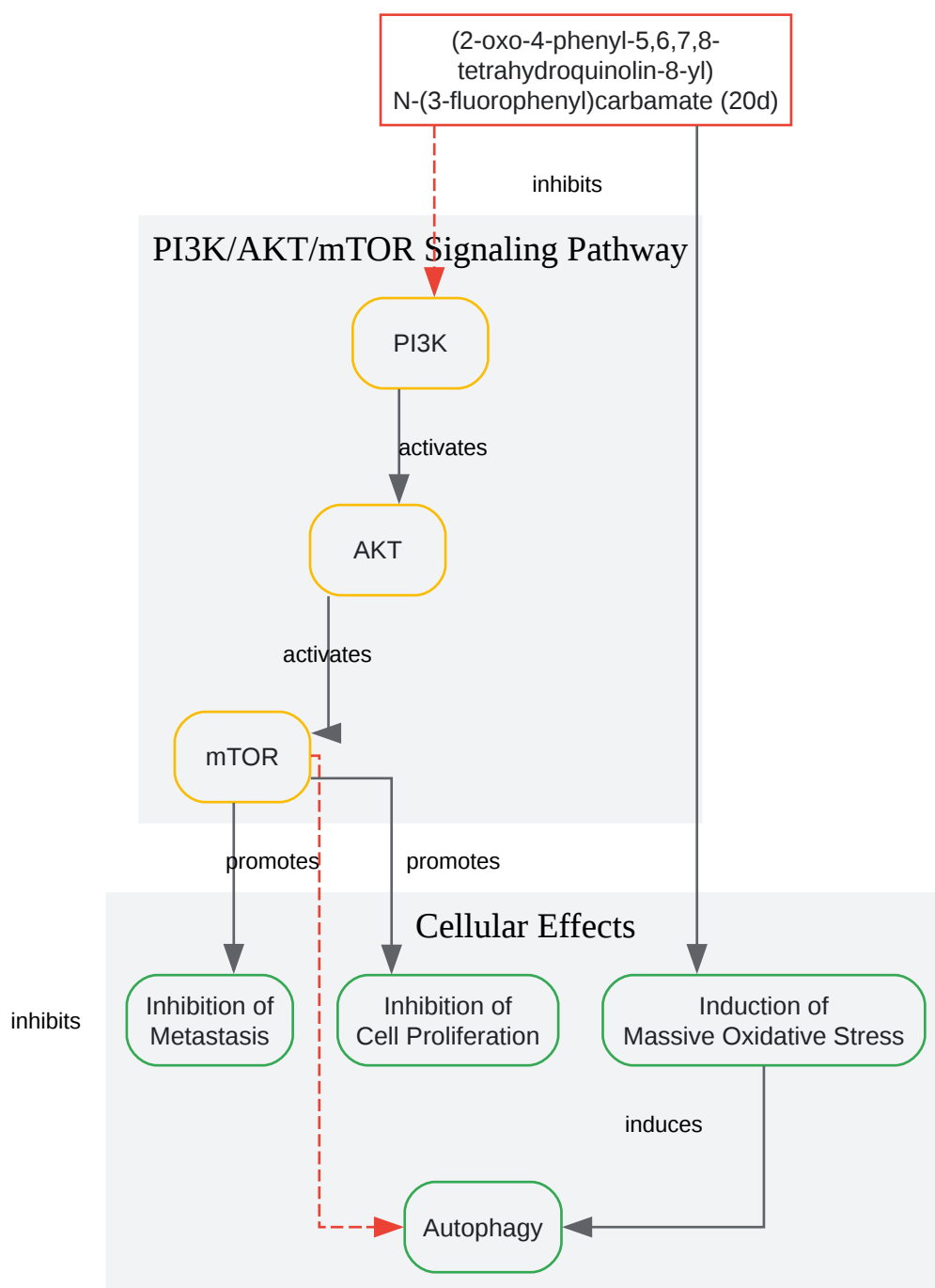


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Caption: Workflow for evaluating the in vivo anti-inflammatory and antioxidant effects.

Signaling Pathway Involvement

The anticancer activity of certain tetrahydroquinolinone derivatives has been linked to the modulation of specific signaling pathways, notably the PI3K/AKT/mTOR pathway.



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Caption: Inhibition of the PI3K/AKT/mTOR pathway by a tetrahydroquinolinone derivative.

Other Biological Activities

The versatile dihydroquinolinone scaffold has been explored for a range of other therapeutic applications.

- **Anti-tubercular Activity:** Dihydroquinoline carboxamide derivatives have been synthesized and evaluated for their activity against *Mycobacterium tuberculosis*. Compounds 8g and 8h demonstrated promising minimum inhibitory concentration (MIC) values of 0.39 and 0.78 µg/mL, respectively, and were found to be non-toxic.[5]
- **GPR41 Modulation:** Tetrahydroquinolone derivatives have been investigated as modulators of G protein-coupled receptor 41 (GPR41). The nature of the aryl group attached to a furan moiety was found to be crucial in determining whether the compound acts as an agonist or antagonist.[6]
- **BKCa Channel Agonism:** A class of potent tetrahydroquinoline derivatives has been identified as agonists of the large-conductance, calcium-activated potassium channel (BKCa), which is an important regulator of neuronal activity.[7]

Conclusion

The trimethyl-dihydroquinolinone core represents a highly adaptable scaffold for the development of novel therapeutic agents. The structure-activity relationship studies highlighted in this guide demonstrate that modifications to the substitution pattern and functional groups on the quinolinone ring system can lead to significant changes in biological activity, targeting a diverse range of diseases from cancer to inflammatory disorders and infectious diseases. Further exploration of this chemical space, guided by the SAR principles outlined herein, holds considerable promise for future drug discovery efforts.

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